

NDI-091143 stability and storage conditions

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Compound of Interest

Compound Name: NDI-091143

Cat. No.: B609514

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NDI-091143 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **NDI-091143**, a potent, allosteric inhibitor of human ATP-citrate lyase (ACLY).

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **NDI-091143**?

A: For long-term storage, the solid form of **NDI-091143** should be stored at -20°C.^{[1][2][3]} Under these conditions, it is stable for at least three to four years.^{[1][2][3][4]} For short-term storage, such as a few days to weeks, it can be kept at 0-4°C.^[5]

Q2: What is the best way to store **NDI-091143** in solvent?

A: Stock solutions of **NDI-091143**, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to 1 year).^{[6][7][8]} For shorter periods (up to 6 months), storage at -20°C is also acceptable.^{[3][8]} Some suppliers suggest that for very short-term use (within one week), aliquots can be stored at 4°C.^[6]

Q3: How should **NDI-091143** be shipped?

A: **NDI-091143** is generally considered stable enough for shipping at ambient room temperature for a few weeks, including the time spent in customs.^{[2][5]} However, some suppliers may ship with blue ice.^[6]

Q4: Is **NDI-091143** sensitive to light or moisture?

A: While specific photostability and hygroscopicity data for **NDI-091143** are not publicly available, general laboratory best practices for handling small molecule inhibitors should be followed. This includes storing the compound in a tightly sealed container, in a dry environment, and protecting it from direct light. For solutions in DMSO, it is recommended to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound.[\[2\]](#)[\[7\]](#)

Q5: What is the recommended solvent for preparing stock solutions?

A: The most commonly recommended solvent for **NDI-091143** is Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) Solubility in DMSO is reported to be high, for instance, 91 mg/mL (200.51 mM) or 125 mg/mL (275.43 mM).[\[6\]](#)[\[9\]](#) Sonication or warming in a water bath (e.g., to 37°C or 50°C) can be used to aid dissolution.[\[6\]](#)[\[7\]](#)[\[9\]](#)

Q6: Are there established protocols for in vivo formulations?

A: Yes, several formulations for in vivo use have been described. One common formulation consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[\[6\]](#) Another suggested formulation is 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH₂O.[\[2\]](#) It is recommended to prepare these formulations fresh for immediate use.[\[7\]](#)

Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	≥ 3-4 years	[1] [2] [3] [4]
	4°C	2 years	[3] [4]
In Solvent (DMSO)	-80°C	1 year	[6] [7] [8]
	-20°C	1-6 months	[2] [3] [7] [9]
	4°C	Up to 1 week	[6]

Experimental Protocols

Protocol for Preparation of **NDI-091143** Stock Solution (10 mM in DMSO)

- Materials: **NDI-091143** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: Determine the required mass of **NDI-091143** for the desired volume and concentration. The molecular weight of **NDI-091143** is 453.84 g/mol .
- Procedure:
 - Weigh the calculated amount of **NDI-091143** powder and place it in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to the tube.
 - To facilitate dissolution, the solution can be gently warmed in a 37°C water bath and sonicated for a short period.[\[9\]](#)
 - Vortex until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -80°C.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol for In Vivo Formulation (Example)

This is an example protocol based on a commonly cited formulation. Researchers should optimize the formulation based on their specific experimental needs.

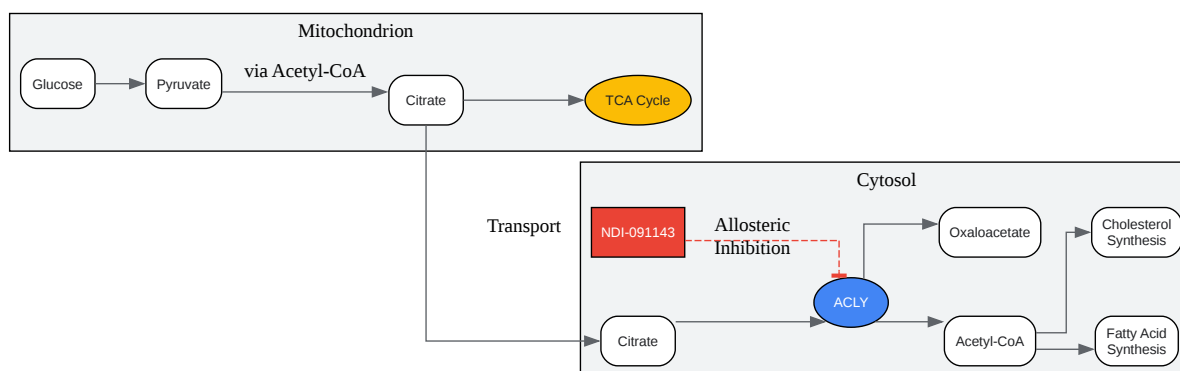
- Materials: **NDI-091143** stock solution in DMSO, PEG300, Tween 80, Saline (0.9% NaCl).
- Procedure:
 - In a sterile tube, add 10% of the final volume of DMSO containing the dissolved **NDI-091143**.
 - Sequentially add 40% of the final volume of PEG300 and mix thoroughly until the solution is clear.
 - Add 5% of the final volume of Tween 80 and mix again until the solution is clear.
 - Finally, add 45% of the final volume of saline and mix to achieve a homogeneous solution.

- It is recommended to prepare this formulation fresh just before use.[6][7]

Visualizations

ATP-Citrate Lyase (ACLY) Signaling Pathway

The following diagram illustrates the central role of ATP-Citrate Lyase (ACLY) in cellular metabolism, linking glucose metabolism to the synthesis of fatty acids and cholesterol. **NDI-091143** acts as an allosteric inhibitor of ACLY.

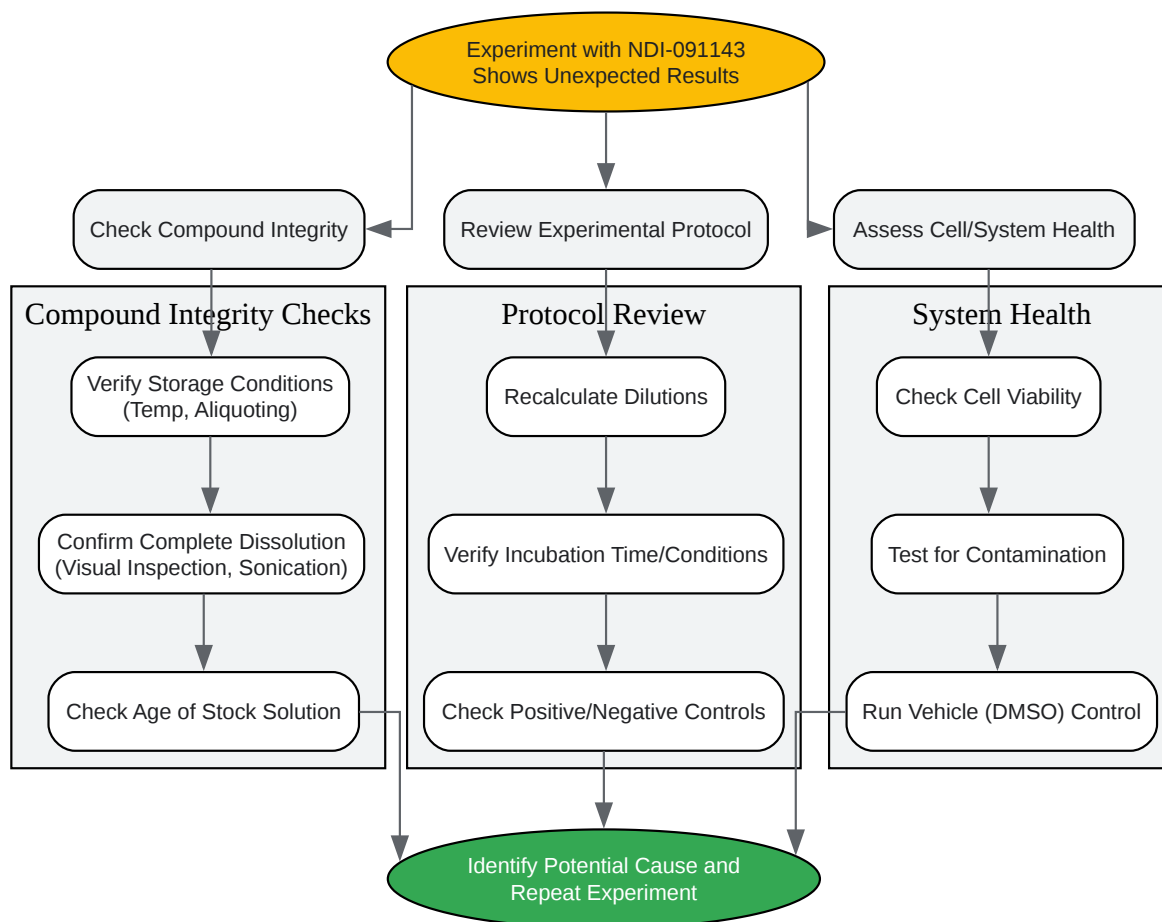


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Caption: Role of ACLY in metabolism and its inhibition by **NDI-091143**.

Troubleshooting Logic for **NDI-091143** Experiments

This workflow provides a logical approach to troubleshooting common issues encountered when using **NDI-091143**.



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Caption: A logical workflow for troubleshooting **NDI-091143** experiments.

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